

"stereospecific metabolism of (R)-1,3-Butanediol in vivo"

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Compound of Interest

Compound Name: 1,3-Butanediol

Cat. No.: B041344

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An In-depth Technical Guide to the Stereospecific Metabolism of (R)-**1,3-Butanediol** In Vivo

Executive Summary

(R)-**1,3-Butanediol** is a chiral molecule that serves as a precursor to the ketone body (R)-3-hydroxybutyrate, a key alternative energy source for the brain and other tissues. Its stereospecific metabolism is of significant interest to researchers in nutrition, neuroscience, and drug development. This technical guide provides a comprehensive overview of the in vivo metabolism of (R)-**1,3-Butanediol**, with a focus on its metabolic pathways, quantitative analysis, experimental protocols for its study, and the signaling roles of its primary metabolite.

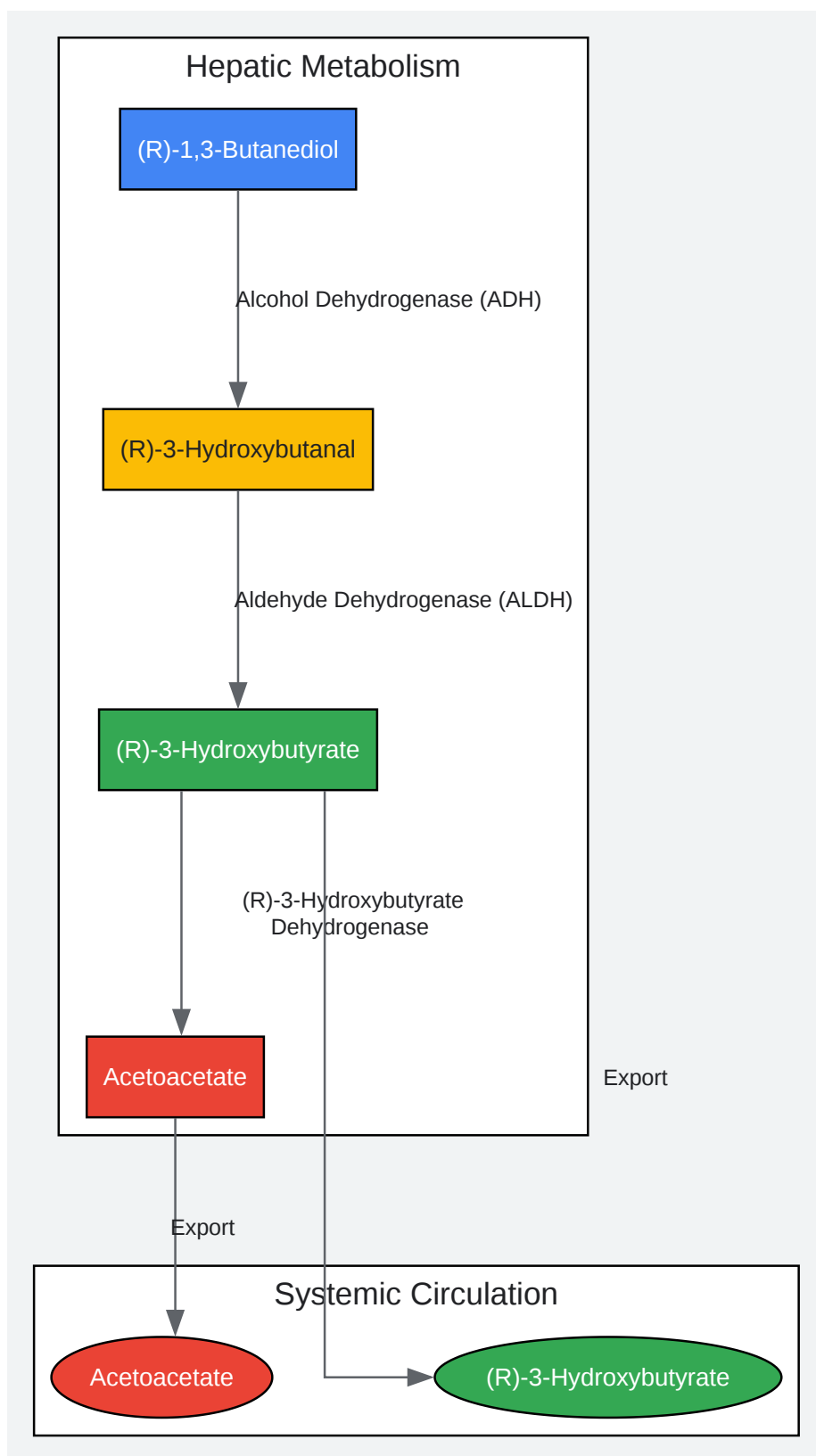
The Stereospecific Metabolic Pathway of (R)-1,3-Butanediol

The in vivo metabolism of (R)-**1,3-Butanediol** is a stereospecific process that primarily occurs in the liver. The metabolic pathway involves a two-step enzymatic conversion to the physiological ketone bodies, (R)-3-hydroxybutyrate and acetoacetate.^{[1][2][3]} This is in contrast to its enantiomer, (S)-**1,3-Butanediol**, of which only a smaller fraction is converted to these physiological ketone bodies.^{[1][3]}

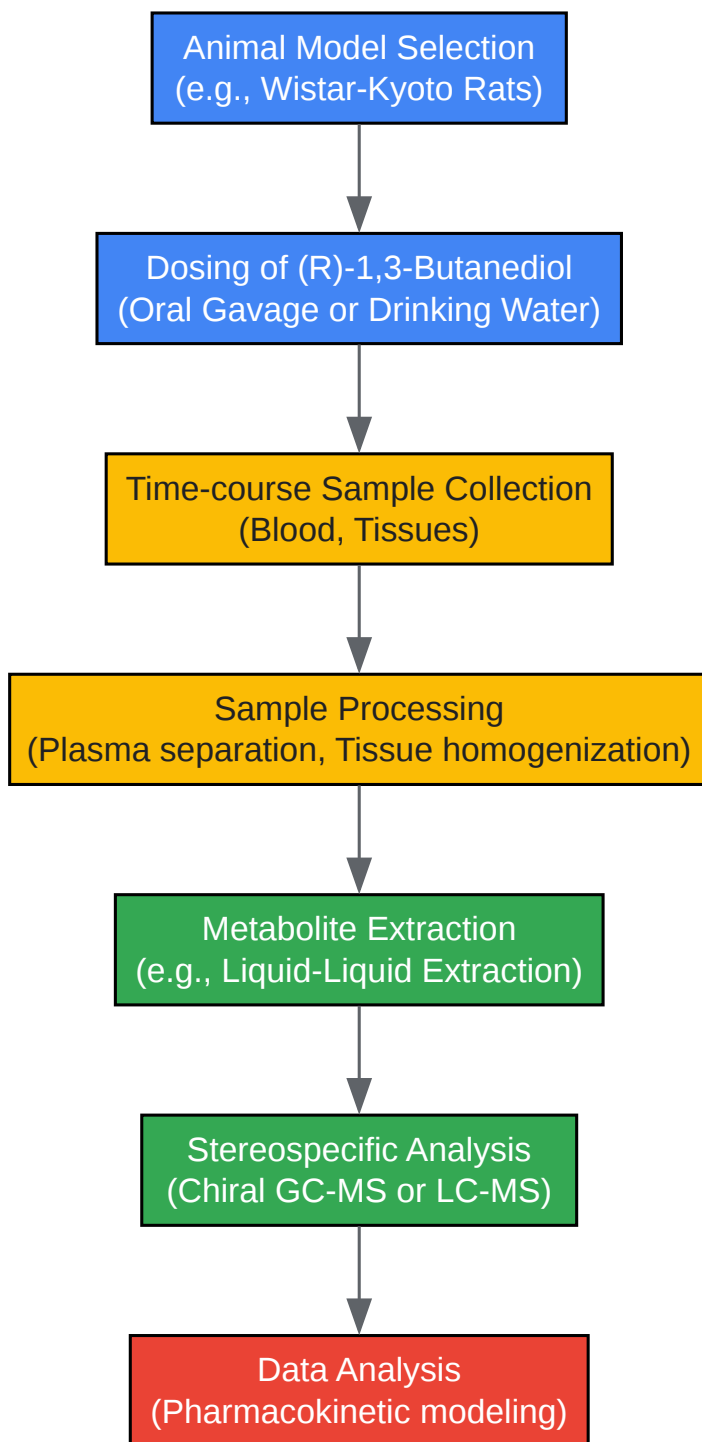
Hepatic Oxidation of (R)-1,3-Butanediol

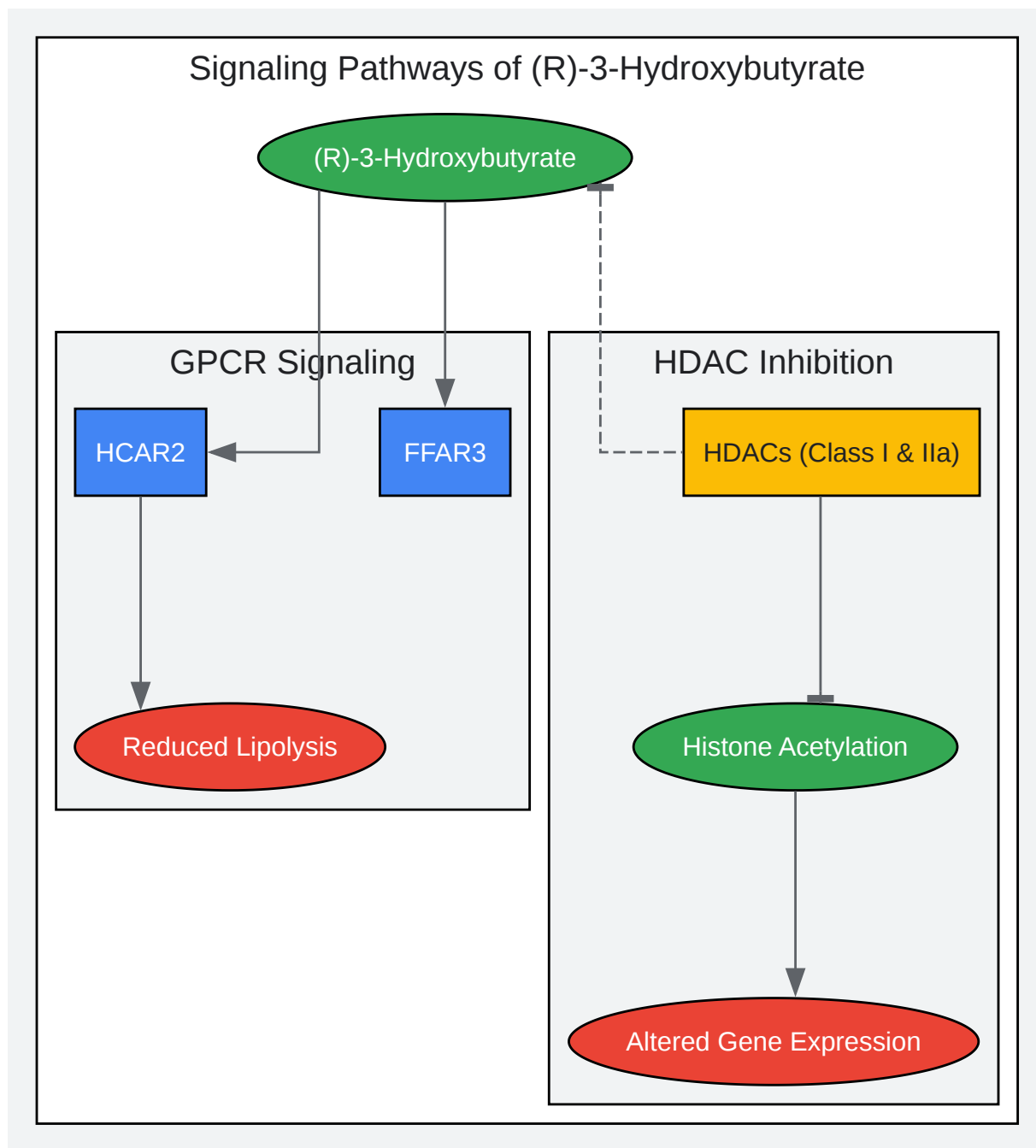
Upon absorption, (R)-**1,3-Butanediol** is transported to the liver, where it undergoes oxidation. The initial and rate-limiting step is the oxidation of the primary alcohol group of (R)-**1,3-**

Butanediol to an aldehyde, forming (R)-3-hydroxybutanal. This reaction is catalyzed by alcohol dehydrogenase (ADH). Subsequently, (R)-3-hydroxybutanal is rapidly oxidized to (R)-3-hydroxybutyrate by aldehyde dehydrogenase (ALDH). A portion of the newly synthesized (R)-3-hydroxybutyrate can be further oxidized to acetoacetate. These ketone bodies are then released into the bloodstream to be utilized by extrahepatic tissues.



Experimental Workflow for In Vivo Analysis





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References

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